

N-Butanoyl-DL-homoserine lactone solubility DMSO preparation

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Compound Focus: N-Butanoyl-DL-homoserine lactone

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Solubility Data and Stock Preparation

The table below summarizes key physicochemical properties and solubility data for **N-Butanoyl-DL-homoserine lactone** to help you plan your experiments [1] [2].

Property	Value / Description
CAS Number	98426-48-3 [1]
Molecular Formula	$C_8H_{13}NO_3$ [1] [2]
Molecular Weight	171.19 g/mol [1] [2]
Purity	≥98% [1]
Appearance	Solid; white to off-white [1] [2]
Primary Solvent	DMSO [1] [2]
Solubility in DMSO	~100 mg/mL (~584 mM) [1] [2]

For preparing stock solutions, the following table outlines common concentrations and the required mass or volume calculations.

Target Concentration	Mass of Compound per 1 mL of DMSO	Volume of DMSO for 10 mg of Compound
100 mg/mL (584 mM)	100 mg	100 µL
50 mg/mL (292 mM)	50 mg	200 µL
10 mM	1.71 mg	584 µL (to make a 10 mM solution)

Protocol: Preparing a 10 mM Stock Solution in DMSO [1]

- **Weigh:** Accurately weigh 1.71 mg of **N-Butanoyl-DL-homoserine lactone**.
- **Dissolve:** Transfer the compound to a clean vial and add 1 mL of anhydrous, spectrophotometric-grade DMSO.
- **Mix:** Vortex or sonicate the mixture briefly until the solid is completely dissolved, resulting in a clear solution.
- **Aliquot and Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for one month or at -80°C for six months [1] [2].

In Vivo Formulation Guidelines

For animal studies, the stock solution in DMSO must be further diluted into a biocompatible solvent system. Below are two validated formulations you can use [1].

Formulation Purpose	Composition	Final Working Concentration Example
Intraperitoneal (IP) Injection	DMSO : Tween 80 : Saline = 10 : 5 : 85 [1]	Add 100 µL of 25 mg/mL DMSO stock to 50 µL Tween 80, then add 850 µL saline for a 2.5 mg/mL working solution [1].
Oral Administration	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na) [1]	Add 250 mg of compound to 100 mL of 0.5% CMC Na solution for a 2.5 mg/mL suspension [1].

Protocol: Preparing an Injectable Formulation

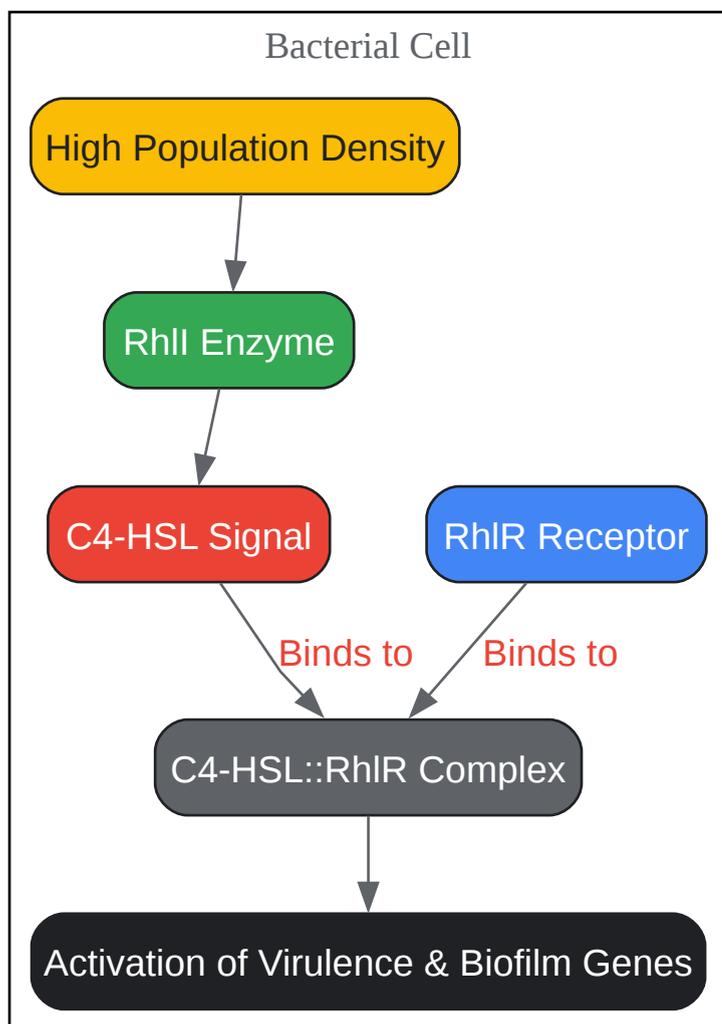
- **Prepare Saline:** Dissolve 0.9 g of sodium chloride in 100 mL of sterile distilled water to obtain a clear saline solution [1].
- **Mix Solvents:** In a sterile vial, combine 100 μ L of your DMSO stock solution (e.g., 25 mg/mL) with 50 μ L of Tween 80. Vortex to mix.
- **Dilute:** Slowly add 850 μ L of the prepared saline to the DMSO/Tween 80 mixture with gentle vortexing.
- **Use:** The resulting solution should be clear and is recommended for immediate use [1].

Biological Context and Experimental Application

N-Butanoyl-DL-homoserine lactone ((Rac)-C4-HSL) is a racemic mixture of the D and L enantiomers [1] [2]. The L-form, N-Butanoyl-L-homoserine lactone (C4-HSL), is a key signaling molecule in the **quorum sensing (QS)** system of the opportunistic pathogen *Pseudomonas aeruginosa* [3] [4].

- **Role in Quorum Sensing:** QS is a process of cell-cell communication that allows bacteria to coordinate gene expression based on population density [3] [4]. In *P. aeruginosa*, C4-HSL is produced by the enzyme RhII and binds to its receptor, RhIR. This C4-HSL-RhIR complex then activates the transcription of genes responsible for virulence factor production and biofilm formation [3] [4].
- **Research Applications:** In experimental settings, **N-Butanoyl-DL-homoserine lactone** or its enantiopure forms are used to study QS mechanisms. Aptamers or inhibitors designed to block C4-HSL can be employed to prevent QS, thereby inhibiting biofilm formation and reducing bacterial virulence, offering a potential anti-infective strategy [1] [2] [4].

The following diagram illustrates this central quorum sensing pathway.



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Critical Experimental Considerations

- **Storage and Stability:**
 - **Powder:** Store the compound at -20°C , where it is stable for at least three years [1] [2].
 - **Stock Solutions:** Aliquot and store DMSO stock solutions at -80°C for up to six months or at -20°C for one month. Avoid repeated freeze-thaw cycles to maintain stability and prevent water absorption [1] [2].
- **Sterile Technique:** While the compound itself may have antimicrobial properties, for cell-based assays, it is good practice to use sterile techniques when preparing solutions to avoid contamination.
- **Use in Controls:** When studying QS inhibition, always include controls containing only the solvent (e.g., DMSO) and controls with the active C4-HSL signal to validate your experimental system.

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References

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